

# Core Safety & Handling Protocols for 4-Iodobutyl Pivalate

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## Compound of Interest

Compound Name: 4-Iodobutyl Pivalate

Cat. No.: B1600598

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This guide provides a comprehensive overview of the essential safety and handling precautions for **4-Iodobutyl Pivalate** (CAS No. 82131-05-3). As a reactive alkylating agent, its utility in organic synthesis, particularly in the introduction of the pivaloyloxymethyl (POM) protecting group, is significant. However, its chemical nature necessitates a robust understanding and implementation of stringent safety protocols to mitigate risks to personnel and the research environment. This document moves beyond a simple checklist, delving into the causality behind each recommendation to empower researchers with the knowledge to handle this compound responsibly.

## Compound Identification and Physicochemical Properties

A foundational element of safe handling is a thorough understanding of the compound's identity and physical characteristics. **4-Iodobutyl pivalate** is an ester functionalized with a terminal iodide, a good leaving group that dictates its reactivity and potential hazards. While comprehensive experimental data is limited, the key properties are summarized below.

Table 1: Physicochemical Properties of **4-Iodobutyl Pivalate**

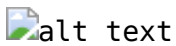
Property	Value	Source
IUPAC Name	4-iodobutyl 2,2-dimethylpropanoate	[1]
CAS Number	82131-05-3	[1][2][3][4]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> IO <sub>2</sub>	[1][3]
Molecular Weight	284.14 g/mol	[1][3]
Appearance	Not specified; similar iodo-compounds are liquids.	
Purity	Typically supplied at ≥95%	[1]

Note: As this compound is provided for early discovery research, some physical properties like boiling point and density have not been fully characterized.[3] Researchers must assume the potential for volatility and handle it accordingly.

## Hazard Identification and Toxicological Profile

**4-Iodobutyl pivalate** is classified under the Globally Harmonized System (GHS) as an irritant and harmful. The primary routes of exposure are ingestion, skin contact, eye contact, and inhalation. The lack of extensive toxicological studies means it should be handled with the utmost care, treating it as a substance with unknown long-term effects.[5]

Table 2: GHS Hazard Classification for **4-Iodobutyl Pivalate**

Pictogram	GHS Class	Hazard Code	Hazard Statement	Source
	Acute Toxicity, Oral	H302	Harmful if swallowed	[1]
Skin Corrosion/Irritation	H315	Causes skin irritation	[1]	
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[1]	
STOT - Single Exposure	H335	May cause respiratory irritation	[1]	

The causality for these hazards lies in its structure. As an alkyl iodide, it is an alkylating agent capable of reacting with biological nucleophiles, which can lead to cellular damage. The ester group can be hydrolyzed in vivo, potentially releasing pivalic acid and 4-iodobutanol, each with its own toxicological profile. Therefore, preventing direct contact is the cornerstone of its safe use.

## Exposure Control and Personal Protective Equipment (PPE)

A multi-layered PPE strategy is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific experimental procedure.[6]

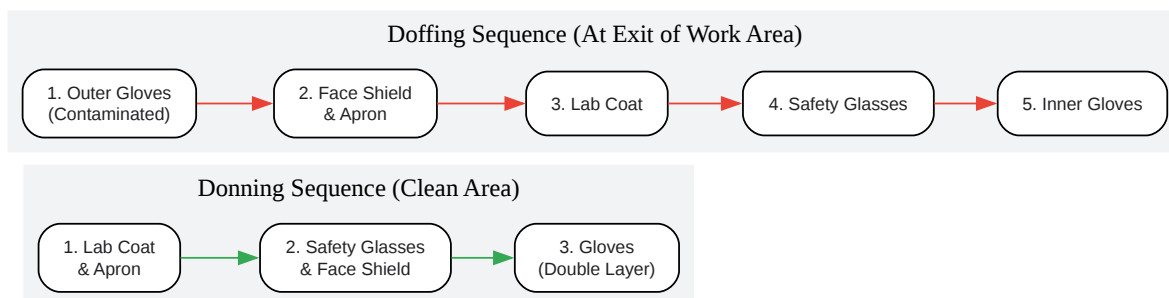
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Best Practices
Hand Protection	Chemical-resistant gloves (Nitrile minimum)	Nitrile gloves provide adequate protection against incidental splashes. For prolonged handling or immersion, heavier-duty gloves such as butyl rubber should be considered. Always double-glove. Inspect gloves for tears or pinholes before use and wash hands thoroughly after removal. <a href="#">[6]</a> <a href="#">[7]</a>
Eye & Face Protection	ANSI Z87.1-compliant safety glasses with side shields and a full-face shield.	Due to the H319 classification (Causes serious eye irritation), standard safety glasses are insufficient. A face shield must be worn over safety glasses to protect against splashes during transfers or reactions. <a href="#">[7]</a> <a href="#">[8]</a> Contact lenses should not be worn. <a href="#">[7]</a>
Body Protection	Flame-retardant lab coat and chemical-resistant apron.	A fully fastened lab coat protects the skin on the arms and torso. An apron provides an additional barrier against spills of this irritating and potentially corrosive liquid. Ensure clothing covers all exposed skin. <a href="#">[8]</a> <a href="#">[9]</a>
Respiratory Protection	Use only in a certified chemical fume hood.	The H335 hazard (May cause respiratory irritation) mandates that all handling of 4-Iodobutyl pivalate must occur within a fume hood to control vapor

exposure.[5] A respirator may be required for large-scale work or in the event of a ventilation failure, based on site-specific risk assessment. [10]

## PPE Donning and Doffing Workflow

Correctly putting on and removing PPE is critical to prevent cross-contamination. The sequence is designed to ensure the most contaminated items are removed first and that clean hands do not touch contaminated surfaces.



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*Caption: The logical sequence for donning and doffing PPE to minimize exposure risk.*

## Safe Handling and Storage Protocols

Adherence to strict laboratory protocols is essential for mitigating the risks associated with **4-Iodobutyl pivalate**.

## Experimental Handling Protocol

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Locate the nearest eyewash station and safety shower and confirm

they are unobstructed.[7]

- Aliquotting: Use non-sparking tools and conduct all transfers over a secondary containment tray to catch any potential drips or spills.[11][12]
- Reaction Setup: When setting up reactions, ensure all glassware is free of defects. If heating, use a well-controlled heating mantle and condenser to prevent vapor release. Alkyl iodides can be light-sensitive, so consider protecting the reaction from light by wrapping the flask in aluminum foil.[9]
- Post-Handling: After use, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.[7] Do not eat, drink, or smoke in the laboratory.[1]

## Storage Requirements

Proper storage is crucial for maintaining the chemical's integrity and ensuring safety.

- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[11][13]
- Container: Keep the container tightly closed to prevent the release of vapors.[1][9]
- Segregation: Store separately from flammable materials. While not classified as flammable, related alkyl halides can be combustible.[9]
- Light Sensitivity: As a precautionary measure based on the properties of similar alkyl iodides, store in an amber or opaque container to protect from light, which can cause degradation.[9]

## Emergency Procedures

Immediate and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures before beginning work.

## First-Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][13]

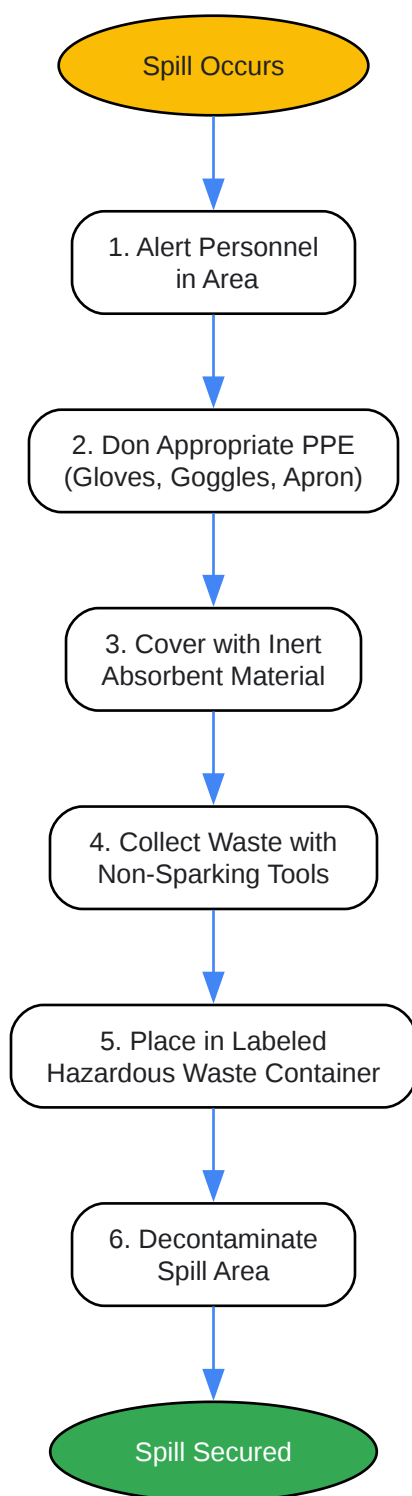
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)
- Inhalation: Move the affected person to fresh air and keep them comfortable for breathing. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Call a poison center or doctor immediately.[\[1\]](#)[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[\[1\]](#)[\[13\]](#)

## Spill Response Protocol

For small spills within a chemical fume hood:

- Alert: Notify personnel in the immediate area.
- Isolate: Restrict access to the area.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to absorb the spill. Do not use combustible materials like paper towels.
- Neutralize & Collect: Working from the outside in, carefully collect the absorbent material using non-sparking tools and place it into a designated, labeled hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent, collecting the cleaning materials as hazardous waste.
- Ventilate: Allow the area to ventilate before resuming work.

For large spills, or any spill outside of a fume hood, evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) department.[\[14\]](#)



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*Caption: A stepwise workflow for responding to a small chemical spill in a controlled environment.*



## Waste Disposal

Disposal of **4-Iodobutyl pivalate** and its associated waste must be handled in strict accordance with local, state, and federal regulations. Under no circumstances should it be disposed of down the drain or in the regular trash.[15][16]

## Disposal Protocol

- **Waste Collection:** All waste containing **4-Iodobutyl pivalate**, including reaction residues, contaminated absorbent materials, and disposables, must be collected in a designated, leak-proof, and chemically compatible container.[16][17]
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**4-Iodobutyl Pivalate**".[15][17] Keep the container closed except when adding waste.
- **Storage:** Store the sealed waste container in a designated secondary containment area until collection.
- **Empty Containers:** Empty containers must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The first rinse must be collected and disposed of as hazardous waste. [15][17] After rinsing and air-drying, the label must be completely defaced or removed before the container can be discarded as regular lab glass or plastic.[17]
- **Pickup:** Arrange for disposal through your institution's licensed hazardous waste management service.

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